

Essential Safety and Handling Guide for Adenosine 5'-(α,β -methylene)diphosphate (AMP-CP)

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Compound of Interest

Compound Name: *ApCp*

Cat. No.: *B3369452*

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This document provides crucial safety and logistical information for the handling of Adenosine 5'-(α,β -methylene)diphosphate, a compound commonly referred to as AMP-CP or **ApCp** in laboratory settings. Adherence to these guidelines is essential for ensuring personnel safety and maintaining experimental integrity.

Substance Identification and Hazard Assessment

Adenosine 5'-(α,β -methylene)diphosphate (AMP-CP) is a non-hydrolyzable analog of Adenosine Monophosphate (AMP). It is primarily used in research as an inhibitor of ecto-5'-nucleotidase (CD73) and to study the roles of AMP in various biochemical pathways.

Based on available safety data, AMP-CP is not classified as a hazardous chemical. However, as with any laboratory reagent, appropriate precautions should be taken to minimize exposure.

Chemical Properties:

Property	Value
Synonyms	ApCp, AMP-CP, Methylene-ADP
Molecular Formula	$C_{11}H_{17}N_5O_9P_2$
Molecular Weight	425.23 g/mol
Appearance	White to off-white powder
Solubility	Soluble in water

Personal Protective Equipment (PPE)

While AMP-CP is not considered hazardous, standard laboratory PPE is mandatory to prevent contact and contamination.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from accidental splashes of solutions.
Hand Protection	Standard laboratory gloves (e.g., nitrile).	Prevents direct skin contact with the chemical.
Body Protection	Laboratory coat.	Protects clothing and skin from spills.

Handling and Storage

Proper handling and storage are critical to maintain the stability and integrity of AMP-CP.

Handling:

- Handle in a well-ventilated area.
- Avoid creating dust when working with the powdered form.
- Use designated spatulas and weighing boats.

- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Recommended storage temperature is -20°C for long-term stability.
- Keep in a dry environment to prevent degradation.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures immediately.

Situation	Action
Spill	Sweep up the powder, avoiding dust generation. Place in a sealed container for disposal. Clean the area with a damp cloth.
Skin Contact	Wash the affected area with soap and water.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if a large amount is ingested.
Inhalation	Move to fresh air.

Disposal Plan

Dispose of AMP-CP and any contaminated materials in accordance with institutional and local regulations for non-hazardous chemical waste.

- Unused Product: Dispose of as chemical waste. Do not pour down the drain.
- Contaminated Materials: Gloves, weigh boats, and other disposable materials that have come into contact with AMP-CP should be placed in a designated chemical waste container.

Experimental Protocol: Ecto-5'-Nucleotidase (CD73)

Inhibition Assay

This protocol outlines a typical experiment where AMP-CP is used to inhibit the enzymatic activity of CD73.

Materials:

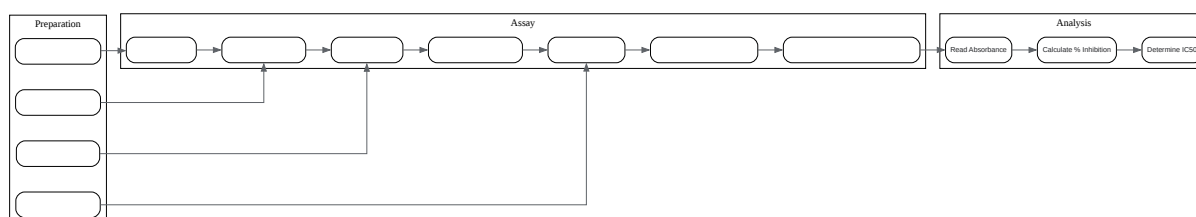
- Human recombinant CD73 enzyme
- AMP-CP (inhibitor)
- AMP (substrate)
- Reaction Buffer (e.g., Tris-HCl, pH 7.4 with MgCl₂)
- Phosphate detection reagent (e.g., Malachite Green)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a stock solution of AMP-CP in the reaction buffer.
- In the wells of a 96-well plate, add the reaction buffer.
- Add varying concentrations of the AMP-CP solution to the appropriate wells to create a dose-response curve.
- Add a fixed concentration of the CD73 enzyme to all wells (except for the negative control).
- Incubate the plate for a predetermined time (e.g., 15 minutes) at 37°C to allow the inhibitor to bind to the enzyme.
- Initiate the enzymatic reaction by adding a fixed concentration of the substrate (AMP) to all wells.

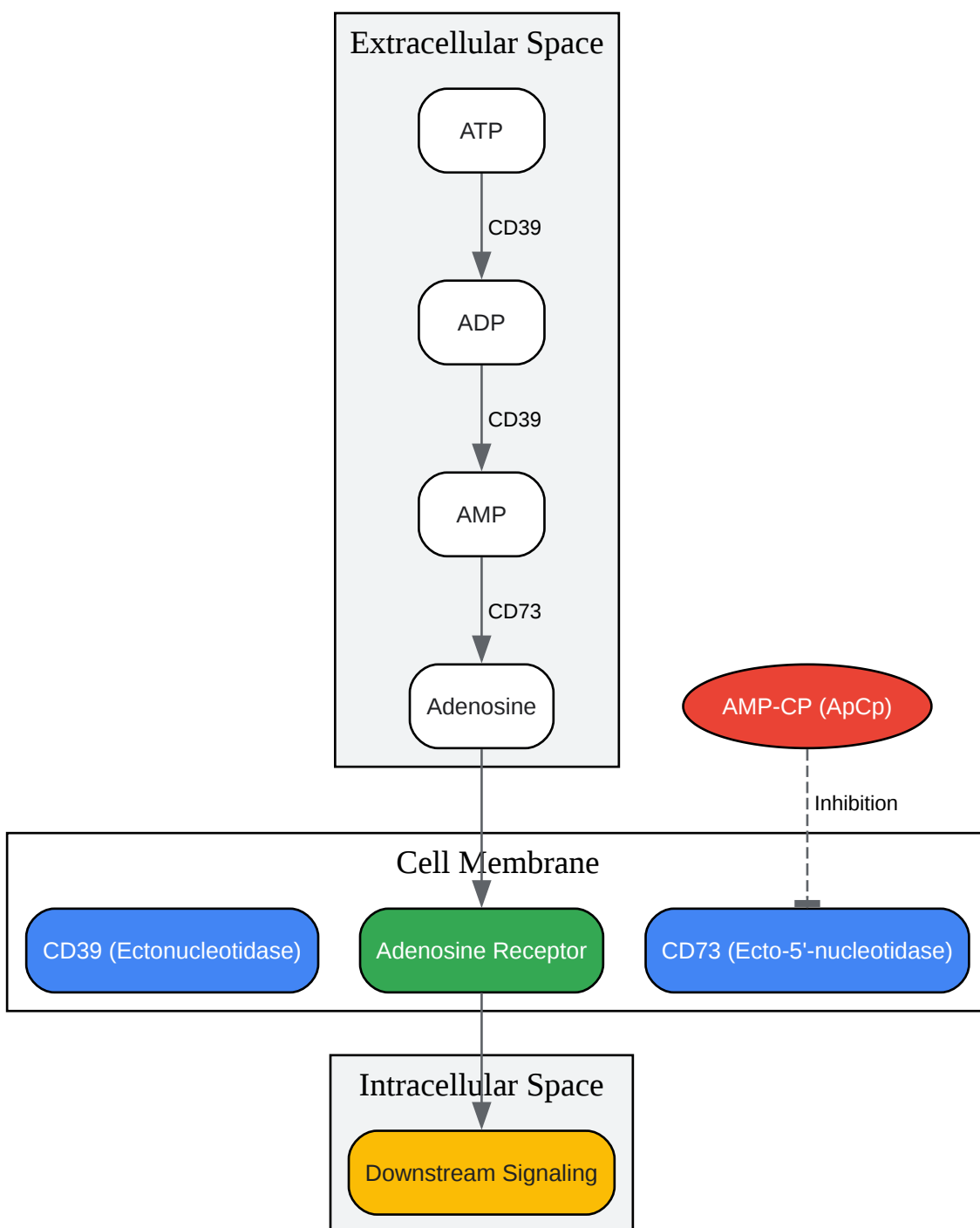
- Allow the reaction to proceed for a specific time (e.g., 30 minutes) at 37°C.
- Stop the reaction and measure the amount of inorganic phosphate produced using a phosphate detection reagent.
- Read the absorbance on a microplate reader at the appropriate wavelength.
- Calculate the percentage of inhibition for each concentration of AMP-CP and determine the IC₅₀ value.

Visualizations



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Workflow for a CD73 inhibition assay using AMP-CP.



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